

An In-depth Technical Guide on the Physicochemical Properties of Octamethylpyrophosphoramidate (Schradan)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Schradan*

Cat. No.: *B1681561*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of octamethylpyrophosphoramidate, a compound historically used as an organophosphate insecticide under the name **Schradan**. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on the compound's characteristics.

Core Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of octamethylpyrophosphoramidate. These parameters are crucial for understanding its environmental fate, biological interactions, and potential applications in research.

Property	Value	Reference
Molecular Formula	C8H24N4O3P2	[1][2]
Molar Mass	286.25 g/mol	[1][2][3][4]
Melting Point	14-20 °C (57-68 °F)	[1][5]
Boiling Point	120-125 °C at 0.5 mmHg (248-257 °F at 0.5 mmHg)	[1]
Density	1.1343 g/cm ³ at 25 °C (1.09 at 77°F)	[1][2]
Vapor Pressure	0.001 mmHg	[5]
Water Solubility	Miscible	
logP (Computed)	-0.3	[1]
Physical Form	Viscous liquid, may be dark brown	[1][5]

Experimental Methodologies

While the provided literature primarily consists of compilations of physicochemical data, this section outlines the general experimental protocols typically employed to determine such properties.

Determination of Melting Point: The melting point of a substance is determined by heating a small sample and observing the temperature range over which it transitions from a solid to a liquid. For a substance like octamethylpyrophosphoramidate, which can be a liquid at room temperature, a cooling method or a cryostat would be used to first solidify the sample. The temperature is then slowly increased, and the point at which the first drop of liquid appears and the point at which the entire solid has melted are recorded as the melting range.

Determination of Boiling Point: The boiling point is determined by heating the liquid in a distillation apparatus. A thermometer is placed in the vapor phase above the liquid to measure the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. For compounds that decompose at their atmospheric

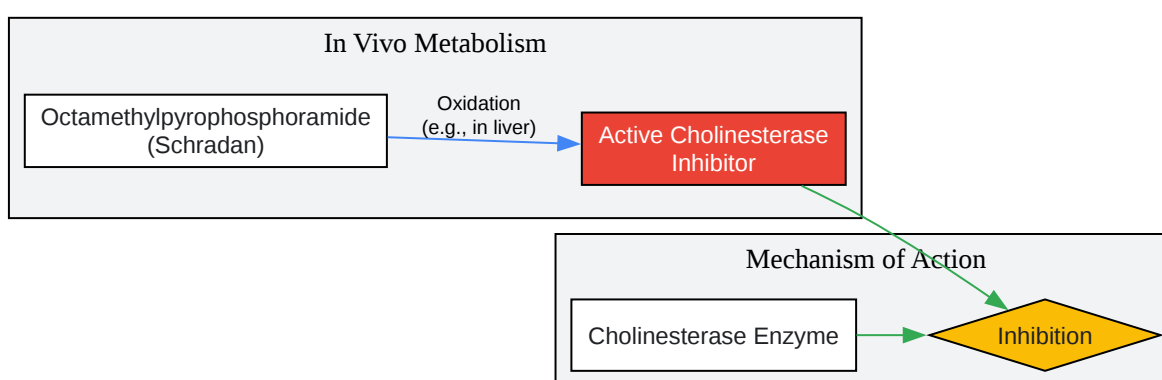
boiling point, vacuum distillation is employed, and the boiling point is reported at a specific reduced pressure, as is the case for octamethylpyrophosphoramidate.[1]

Determination of Density: The density of a liquid is typically measured using a pycnometer or a digital density meter. The mass of a known volume of the liquid is measured at a specific temperature, and the density is calculated by dividing the mass by the volume.

Determination of Vapor Pressure: The vapor pressure of a low-volatility substance like octamethylpyrophosphoramidate can be measured using various methods, such as the Knudsen effusion method or by using a tensiometer. These methods measure the pressure exerted by the vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature.

Metabolic Activation of Schradan

Octamethylpyrophosphoramidate (**Schradan**) itself is a weak anticholinesterase agent. Its toxicity is a result of metabolic activation *in vivo*, primarily in the liver of mammals and in insects. This activation involves an oxidative desulfuration or oxidation reaction. The process converts **Schradan** into a highly active cholinesterase inhibitor.



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Caption: Metabolic activation of **Schradan** to a potent cholinesterase inhibitor.

This guide provides a foundational understanding of the physicochemical properties of octamethylpyrophosphoramidate. For further in-depth study, consulting primary research articles and advanced analytical chemistry texts is recommended.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of Octamethylpyrophosphoramidate (Schradan)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681561#physicochemical-properties-of-octamethylpyrophosphoramidate]

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